

# 3-amino-1H-indazole-6-carboxylic acid predicted molecular weight and formula

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## Compound of Interest

Compound Name: 3-amino-1H-indazole-6-carboxylic  
Acid

Cat. No.: B1281156

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## Technical Data for 3-amino-1H-indazole-6-carboxylic acid

This document provides the predicted molecular formula and molecular weight for the compound **3-amino-1H-indazole-6-carboxylic acid**, a heterocyclic aromatic organic compound of interest to researchers in medicinal chemistry and drug development.

## Predicted Molecular Properties

The molecular formula and weight have been determined based on the structure of the parent compound, 1H-indazole-6-carboxylic acid, with the addition of an amino group at the 3-position. The base formula for 1H-indazole-6-carboxylic acid is  $C_8H_6N_2O_2$ . The substitution of a hydrogen atom with an amino group ( $NH_2$ ) results in a net addition of one nitrogen and one hydrogen atom.

Property	Predicted Value
Molecular Formula	$C_8H_7N_3O_2$
Molecular Weight	177.16 g/mol

Note: As this request pertains to the prediction of fundamental chemical properties, detailed experimental protocols and signaling pathway diagrams are not applicable to this topic.

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